

In-Depth Technical Guide: The Anti-Inflammatory Properties of RhB-PBP10 (TFA)

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Compound of Interest

Compound Name: RhB-PBP10 (TFA)

Cat. No.: B15136809

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Abstract

RhB-PBP10 (TFA) is a synthetic, cell-permeable peptide that has demonstrated significant anti-inflammatory properties. As a rhodamine B-labeled derivative of PBP10, a peptide derived from the phosphoinositide-binding site of human plasma gelsolin, it functions as a selective antagonist of the Formyl Peptide Receptor 2 (FPR2). By blocking FPR2 signaling, **RhB-PBP10 (TFA)** effectively mitigates inflammatory responses, primarily by inhibiting the production of key inflammatory mediators such as nitric oxide (NO), reactive oxygen species (ROS), and interleukin-8 (IL-8). This technical guide provides a comprehensive overview of the anti-inflammatory characteristics of **RhB-PBP10 (TFA)**, including its mechanism of action, quantitative data on its inhibitory effects, and detailed experimental protocols.

Introduction

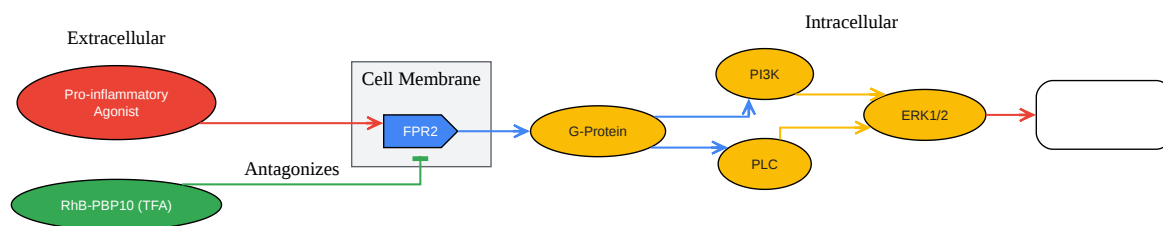
Inflammation is a complex biological response to harmful stimuli, such as pathogens, damaged cells, or irritants. While a crucial component of the innate immune system, dysregulated or chronic inflammation contributes to the pathogenesis of numerous diseases. Formyl Peptide Receptor 2 (FPR2), a G-protein coupled receptor, plays a pivotal role in mediating inflammatory responses.^[1] Its activation by various ligands triggers downstream signaling cascades that lead to the production of pro-inflammatory molecules.

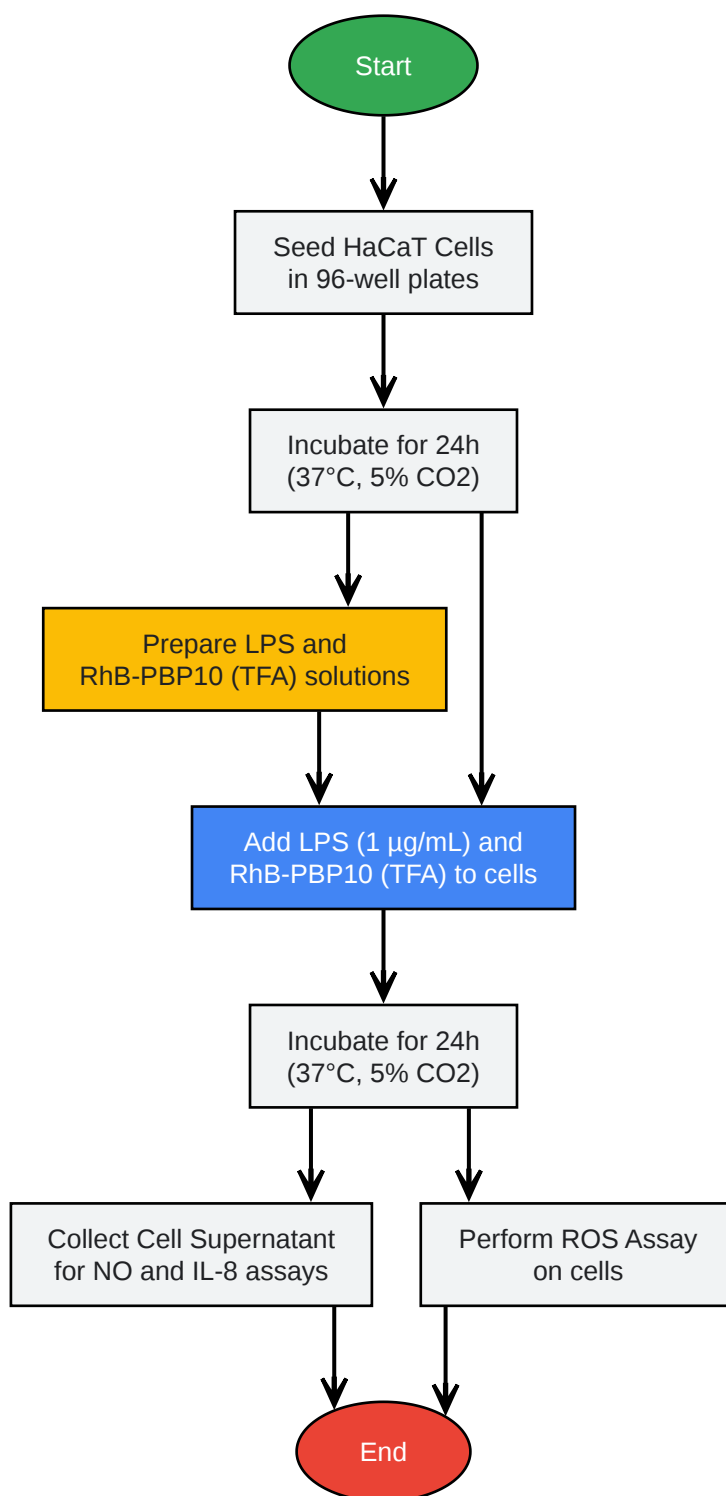
RhB-PBP10 (TFA) has emerged as a potent and selective antagonist of FPR2.^[2] Its ability to permeate cell membranes allows it to effectively target and inhibit this receptor, thereby modulating the inflammatory cascade. This guide delves into the technical details of **RhB-PBP10 (TFA)**'s anti-inflammatory effects, providing researchers and drug development professionals with the core knowledge required to evaluate its therapeutic potential.

Mechanism of Action: FPR2 Antagonism

The primary anti-inflammatory mechanism of **RhB-PBP10 (TFA)** is its selective antagonism of FPR2. FPR2 activation, typically by pro-inflammatory ligands, initiates a signaling cascade involving G-proteins, which in turn activates downstream effectors such as phospholipase C (PLC) and phosphoinositide 3-kinase (PI3K).^[3] This cascade ultimately leads to the activation of mitogen-activated protein kinases (MAPKs) like ERK1/2, and the production of inflammatory mediators.^{[1][3]}

RhB-PBP10 (TFA) competitively binds to FPR2, preventing the binding of its agonists and thereby inhibiting the initiation of this pro-inflammatory signaling cascade.^[2] This blockade of FPR2 signaling results in the downstream suppression of inflammatory responses, including the inhibition of NADPH oxidase activity, a key enzyme responsible for ROS production.





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